Application Notes & Protocols for Monitoring Network Traffic from AS1928370

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*AS1928370*	
Cat. No.:	*B12371349*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

Monitoring network traffic from a specific Autonomous System (AS) is a critical task for understanding data routing, identifying potential security threats, and analyzing communication patterns. This document provides detailed application notes and protocols for monitoring network traffic originating from or destined for **AS1928370**. The methodologies outlined are designed to be accessible to researchers, scientists, and drug development professionals who may not have a deep background in network engineering but require robust data for their work.

These guidelines will cover the necessary tools, experimental setups, and data presentation formats to ensure clarity, comparability, and reproducibility of findings.

Tools for Network Traffic Monitoring

A variety of open-source and commercial tools are available for monitoring network traffic. The selection of a tool will depend on the specific research questions, the volume of traffic, and the technical expertise of the user.

Table 1: Comparison of Network Traffic Monitoring Tools

Tool	Type	Key Features	Use Case
Wireshark	Packet Analyzer	Deep packet inspection, protocol analysis, graphical user interface.	Detailed analysis of specific network events and troubleshooting.
tcpdump	Command-line Packet Analyzer	Lightweight, powerful filtering capabilities, raw packet capture.	Continuous monitoring and logging of network traffic on a server.
NetFlow	Network Protocol	Collects and records IP traffic information as it enters or exits an interface.	High-level traffic analysis, understanding traffic volume and top talkers.
ntopng	Web-based Network Traffic Probe	Real-time traffic monitoring, historical data analysis, application protocol identification.	User-friendly, long-term monitoring and analysis of network trends.
BGPStream	BGP Data Analysis Framework	Real-time and historical BGP data analysis, detection of routing anomalies.	Monitoring BGP announcements and routing changes related to the AS.

Experimental Protocols

Protocol for Packet Capture and Initial Analysis with tcpdump

This protocol outlines the steps for capturing and performing a preliminary analysis of network traffic from **AS1928370** using tcpdump.

Objective: To capture all IP traffic to and from the IP address ranges announced by **AS1928370**.

Materials:

- A server or virtual machine with a network interface in promiscuous mode.
- tcpdump installed.
- A tool to look up IP prefixes for a given AS (e.g., whois command or an online BGP toolkit).

Procedure:

- Identify IP Prefixes: Use a BGP toolkit or the whois command to find the IP address prefixes announced by **AS1928370**. For example:
- Construct tcpdump Filter: Create a tcpdump filter to capture traffic to and from these IP prefixes. For example, if **AS1928370** announces 192.0.2.0/24 and 203.0.113.0/24, the filter would be:
- Start Packet Capture: Run tcpdump with the constructed filter. It is recommended to save the output to a file for later analysis.

  Replace with the network interface you want to monitor (e.g., eth0).
- Analyze Captured Data: The captured file (**as1928370**_traffic.pcap) can be analyzed with tools like Wireshark for a detailed view of the protocols, conversations, and potential anomalies.

Protocol for Flow Data Analysis with NetFlow

This protocol describes how to configure a network device to export NetFlow data and analyze it to understand traffic patterns from **AS1928370**.

Objective: To collect and analyze aggregated network traffic data (flows) to and from **AS1928370**.

Materials:

- A router or switch that supports NetFlow.

- A NetFlow collector and analyzer (e.g., ntopng, Elasticsearch with Logstash and Kibana).

Procedure:

- Configure NetFlow Export: On your network device, configure NetFlow to export data to your collector's IP address and port. The specific commands will vary depending on the device vendor.

- Configure NetFlow Collector: Set up your NetFlow collector to receive and store the data from the network device.

- Filter and Analyze Data: Within your NetFlow analyzer, create filters to isolate traffic where either the source or destination AS is 1928370.

- Generate Reports: Use the analyzer to generate reports on:
    - Total traffic volume (bytes and packets) to and from **AS1928370**.
    - Top source and destination IP addresses within **AS1928370**.
    - Top protocols and services used.
    - Traffic trends over time.

Data Presentation

Quantitative data should be summarized in a clear and structured manner to facilitate comparison and interpretation.

Table 2: Example of Summarized Traffic Volume Data for **AS1928370**

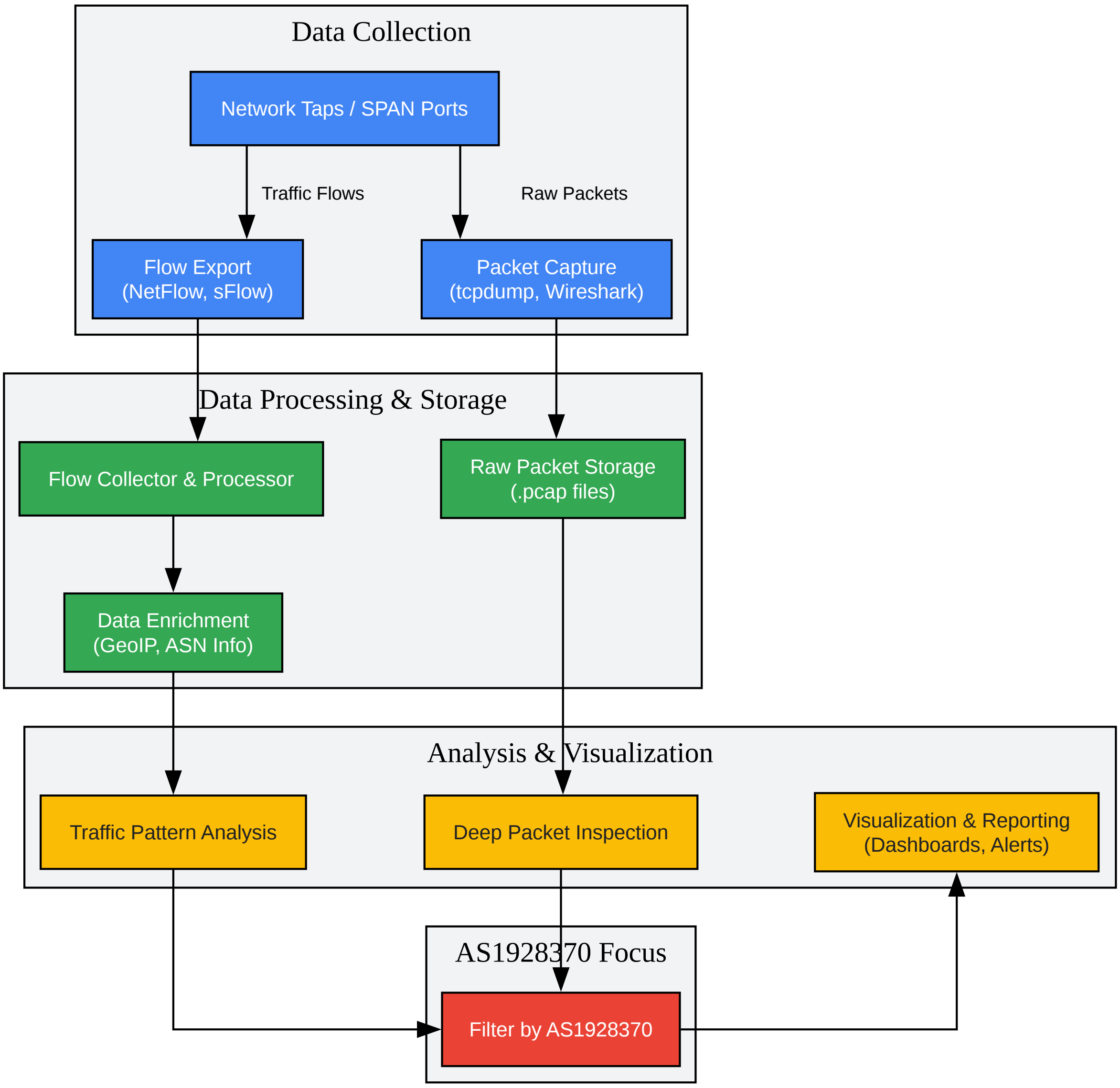
Date	Direction	Total Packets	Total Bytes	Average Packet Size (Bytes)
2025-12-01	Inbound	1,234,567	1,580,245,760	1280
2025-12-01	Outbound	876,543	946,666,440	1080
2025-12-02	Inbound	1,345,678	1,722,467,840	1280
2025-12-02	Outbound	987,654	1,066,666,320	1080

Table 3: Example of Top 5 Protocols Used by **AS1928370**

Rank	Protocol	Inbound Traffic (Bytes)	Outbound Traffic (Bytes)
1	HTTPS (443)	987,654,321	654,321,987
2	HTTP (80)	234,567,890	123,456,789
3	DNS (53)	123,456,789	98,765,432
4	SSH (22)	54,321,987	32,198,765
5	NTP (123)	12,345,678	10,987,654

Visualizations

Diagrams are essential for illustrating complex workflows and relationships in network traffic analysis.


Data Collection
Network Taps / SPAN Ports
Traffic Flows
Raw Packets
Flow Export (NetFlow, sFlow)
Packet Capture (tcpdump, Wireshark)
Data Processing & Storage
Flow Collector & Processor
Raw Packet Storage (.pcap files)
Data Enrichment (GeoIP, ASN Info)
Analysis & Visualization
Traffic Pattern Analysis
Deep Packet Inspection
Visualization & Reporting (Dashboards, Alerts)
AS1928370 Focus
Filter by AS1928370

Click to download full resolution via product page

Caption: Workflow for monitoring network traffic from a specific AS.

This workflow diagram illustrates the process from data collection to analysis, with a specific focus on filtering for traffic related to **AS1928370**. The modular design allows for flexibility in tool selection at each stage.

References

- 1. US20150326593A1 - Detecting network traffic content - Google Patents [patents.google.com]
- 2. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 3. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- To cite this document: BenchChem. [Application Notes & Protocols for Monitoring Network Traffic from AS1928370]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371349#tools-for-monitoring-network-traffic-from-as1928370]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com